

2-(4-Chlorophenoxy)ethanol chemical structure and properties

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)ethanol

Cat. No.: B157507

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An In-Depth Technical Guide to 2-(4-Chlorophenoxy)ethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-Chlorophenoxy)ethanol is an organic compound with notable biological activities that have garnered interest in various scientific fields, including medicinal chemistry and agrochemical research. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and analytical methodologies. Furthermore, it explores its known biological effects and potential mechanisms of action.

Chemical Structure and Identification

2-(4-Chlorophenoxy)ethanol, also known as p-chlorophenyl glycol ether, consists of a 4-chlorophenoxy group linked to an ethanol moiety via an ether bond.^[1] Its structure is confirmed through spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[1]

Molecular Identifiers:

- IUPAC Name: **2-(4-chlorophenoxy)ethanol**^{[1][2]}

- CAS Number: 1892-43-9[3][4][5]
- Molecular Formula: C₈H₉ClO₂[1][4][5]
- InChI Key: GEGSSUSEWOHAFE-UHFFFAOYSA-N[2][3]
- SMILES: C1=CC(=CC=C1OCCO)Cl[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **2-(4-Chlorophenoxy)ethanol** is presented in the table below.

Property	Value	Source(s)
Molecular Weight	172.61 g/mol	[1][4]
Melting Point	30 °C	[1][4][5]
Boiling Point	135-136 °C at 6 mmHg	[1][4][5]
Density	1.26 g/cm ³	[1]
Refractive Index	1.5510	[1][4][5]
Water Solubility	3.1 g/L at 25 °C	[1]
pKa (predicted)	14.18 ± 0.10	[1]
LogP (predicted)	1.71110	[5]

Synthesis of 2-(4-Chlorophenoxy)ethanol

The primary method for synthesizing **2-(4-Chlorophenoxy)ethanol** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide.

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines a general procedure for the synthesis of **2-(4-Chlorophenoxy)ethanol**.

Materials:

- 4-Chlorophenol
- 2-Chloroethanol
- Potassium Carbonate (K_2CO_3) or other suitable base (e.g., Sodium Hydroxide)
- Acetone or other suitable solvent
- Dichloromethane (for extraction)
- Water
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate

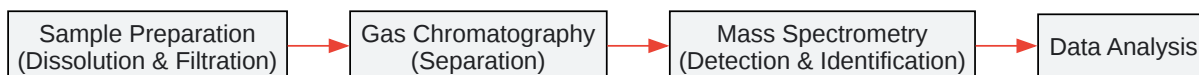
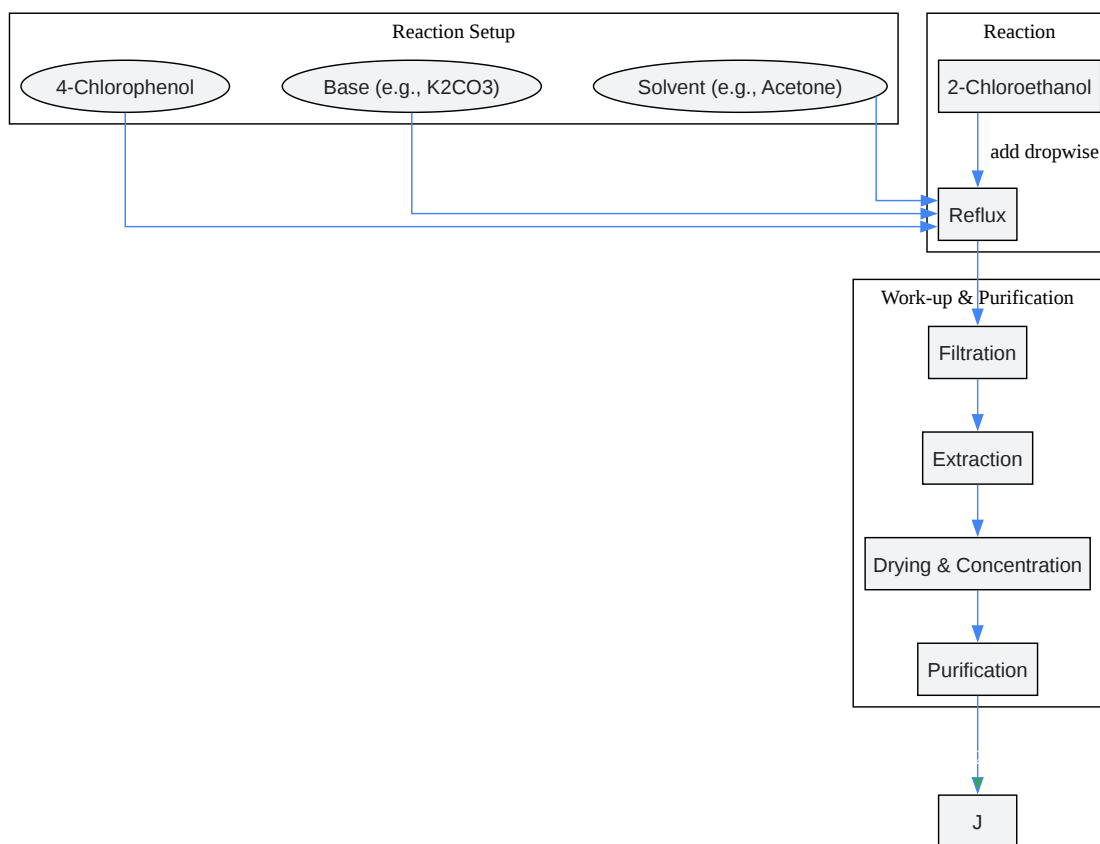
Equipment:

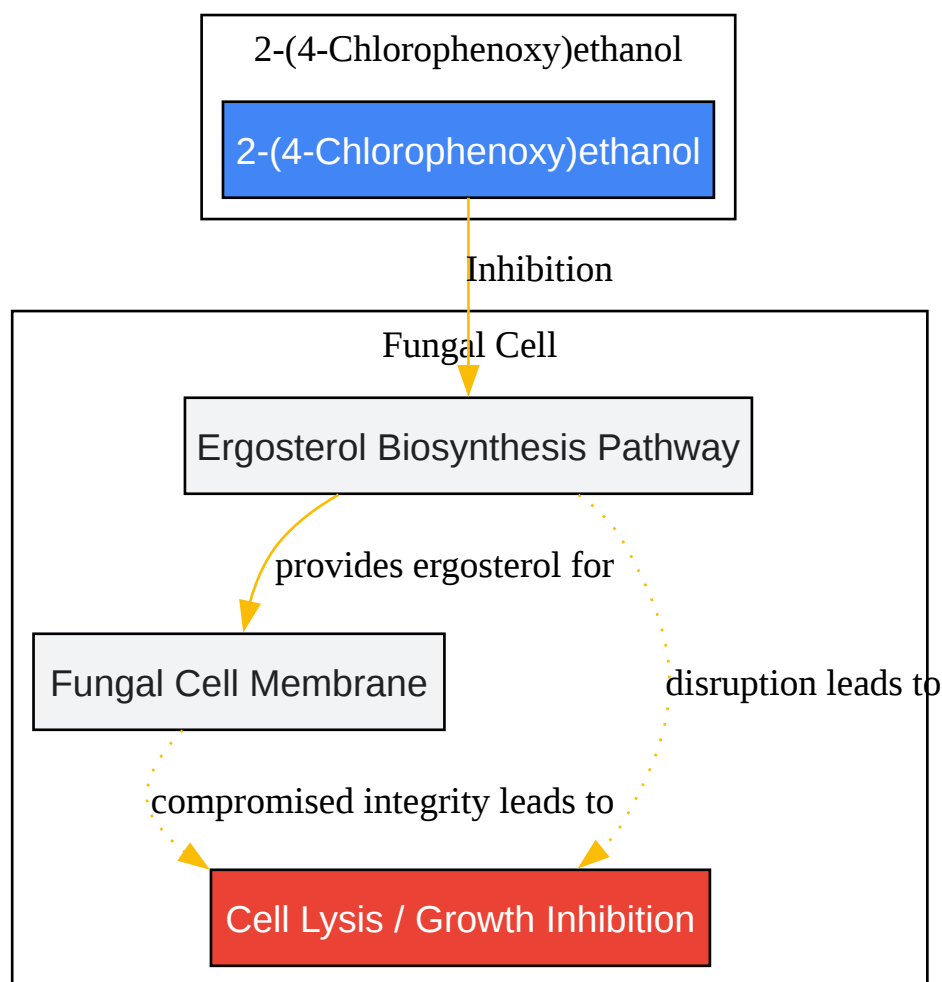
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-chlorophenol and a base (e.g., potassium carbonate) in a suitable solvent like acetone.[6]
- Addition of Alkylating Agent: To the stirred mixture, add 2-chloroethanol dropwise.[7]
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[6]

- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove inorganic salts.
- Extraction: Concentrate the filtrate under reduced pressure. Dissolve the residue in dichloromethane and wash sequentially with water and brine.[6]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[6]
- Purification: The crude **2-(4-Chlorophenoxy)ethanol** can be further purified by recrystallization or column chromatography.[6]





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